

commercial suppliers of high purity 4-Octylbenzoic acid

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Compound of Interest		
Compound Name:	4-Octylbenzoic acid	
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An In-depth Technical Guide to High-Purity **4-Octylbenzoic Acid** for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of high-purity **4-octylbenzoic acid**, including its commercial suppliers, physicochemical properties, key applications in research and development, and detailed experimental protocols. This document is intended for researchers, scientists, and professionals in the field of drug development and materials science.

Introduction to 4-Octylbenzoic Acid

4-Octylbenzoic acid (4-OBA), with the chemical formula C₁₅H₂₂O₂, is an aromatic carboxylic acid.[1][2] Its structure consists of a benzoic acid core with an octyl group attached at the para position.[2][3] This combination of a rigid aromatic ring and a flexible alkyl chain imparts unique properties to the molecule, making it a subject of interest in various scientific fields. Notably, it is recognized for its ability to form liquid crystalline phases and its role as an intermediate in the synthesis of pharmaceuticals and other advanced materials.[1][2]

Commercial Suppliers of High-Purity 4-Octylbenzoic Acid

High-purity **4-octylbenzoic acid** is available from several commercial chemical suppliers, catering to the needs of research and development laboratories. The purity levels typically



range from 98% to over 99%.

Supplier	Product Number/CAS No.	Purity
Sigma-Aldrich	374202 / 3575-31-3	99%
Thermo Scientific Chemicals	A14979 / 3575-31-3	99%
Santa Cruz Biotechnology	sc-230554 / 3575-31-3	Not specified
TCI America	O0137 / 3575-31-3	>98.0% (GC)
Smolecule	S661392 / 3575-31-3	Not specified
CymitQuimica	Various / 3575-31-3	>97.0%(GC)(T) to 99%
A Chemtek	23789 / 3575-31-3	98+%
ChemicalBook	CB7258082 / 3575-31-3	Not specified

Physicochemical Properties

The key physicochemical properties of **4-octylbenzoic acid** are summarized in the table below. These properties are crucial for its application in various experimental settings.

Property	Value
CAS Number	3575-31-3[4]
Molecular Formula	C15H22O2[4]
Molecular Weight	234.34 g/mol [4]
Appearance	White to off-white powder or crystals[3]
Melting Point	97-98 °C (lit.)[5]
Boiling Point	361.43°C (estimate)[1]
Solubility	Soluble in methanol, hot hexane, hot ethanol, 2-propanol, and toluene. Insoluble in water.[1]
рКа	4.36±0.10 (Predicted)[1]



Applications in Research and Drug Development

4-Octylbenzoic acid's unique molecular structure makes it a valuable compound in several areas of research and development.

Pharmaceutical Intermediate

4-Octylbenzoic acid is frequently utilized as an intermediate in the synthesis of various pharmaceutical compounds.[2][3] Its chemical structure, featuring a carboxylic acid group that can undergo reactions like esterification and amidation, and a hydrophobic octyl chain, allows for its incorporation into larger, more complex drug molecules.[3]

Liquid Crystals

A significant application of **4-octylbenzoic acid** is in the field of liquid crystals.[2] The molecules of **4-octylbenzoic acid** can form hydrogen-bonded dimers, which effectively elongates the molecule and promotes the formation of liquid crystalline phases, such as nematic and smectic phases.[6] These properties are crucial for the development of materials used in liquid crystal displays (LCDs) and other optical devices.[6][7]

Caption: Formation of a hydrogen-bonded dimer of **4-Octylbenzoic acid**.

Note: The DOT script above is a template. Actual image rendering would require replacing the placeholder image URLs with actual chemical structure images.

Self-Healing Materials

Recent research has explored the use of **4-octylbenzoic acid** in the development of self-healing soft electronic materials.[2][8] These materials have the ability to autonomously repair damage, which can lead to more durable and sustainable electronic devices.[2][8] The incorporation of **4-octylbenzoic acid** into polymer matrices can introduce reversible bonds that facilitate the healing process.

Experimental Protocols

Below are detailed protocols for the purification and analysis of **4-octylbenzoic acid**, which are essential for ensuring its quality in research applications.



Purification by Recrystallization

This protocol describes the purification of commercial **4-octylbenzoic acid** to a high-purity grade suitable for sensitive applications.

Materials:

- Crude 4-octylbenzoic acid
- Ethanol (95% or absolute)
- Deionized water
- Erlenmeyer flasks
- Heating mantle or hot plate
- Büchner funnel and filter paper
- · Vacuum flask and tubing
- · Ice bath

Procedure:

- Dissolution: In a 250 mL Erlenmeyer flask, dissolve approximately 5 g of crude 4octylbenzoic acid in a minimal amount of hot ethanol. Heat the mixture gently on a heating
 mantle while stirring until the solid is completely dissolved.
- Hot Filtration (Optional): If insoluble impurities are present, perform a hot gravity filtration to remove them.
- Crystallization: Slowly add hot deionized water to the hot ethanol solution until a slight turbidity persists. Add a few drops of hot ethanol to redissolve the precipitate and obtain a clear solution.
- Cooling: Allow the flask to cool slowly to room temperature. Then, place the flask in an ice bath for at least 30 minutes to maximize crystal formation.



- Isolation: Collect the purified crystals by vacuum filtration using a Büchner funnel.
- Washing: Wash the crystals with a small amount of ice-cold ethanol-water mixture.
- Drying: Dry the purified crystals in a vacuum oven at a temperature below the melting point (e.g., 60-70 °C) until a constant weight is achieved.

Purity Assessment by High-Performance Liquid Chromatography (HPLC)

This protocol provides a general method for determining the purity of **4-octylbenzoic acid** using reverse-phase HPLC.

Instrumentation and Reagents:

- HPLC system with a UV detector
- C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 μm)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Phosphoric acid or formic acid (for mobile phase acidification)
- 4-Octylbenzoic acid reference standard

Procedure:

- Mobile Phase Preparation: Prepare a mobile phase of acetonitrile and water (e.g., 70:30 v/v) with 0.1% phosphoric acid or formic acid.[9] Degas the mobile phase before use.
- Standard Solution Preparation: Accurately weigh and dissolve the **4-octylbenzoic acid** reference standard in the mobile phase to prepare a stock solution of known concentration (e.g., 1 mg/mL). Prepare a series of dilutions to create a calibration curve.
- Sample Solution Preparation: Accurately weigh and dissolve the purified 4-octylbenzoic
 acid sample in the mobile phase to a concentration within the range of the calibration curve.







• Chromatographic Conditions:

Flow Rate: 1.0 mL/min

Injection Volume: 10 μL

Column Temperature: 30 °C

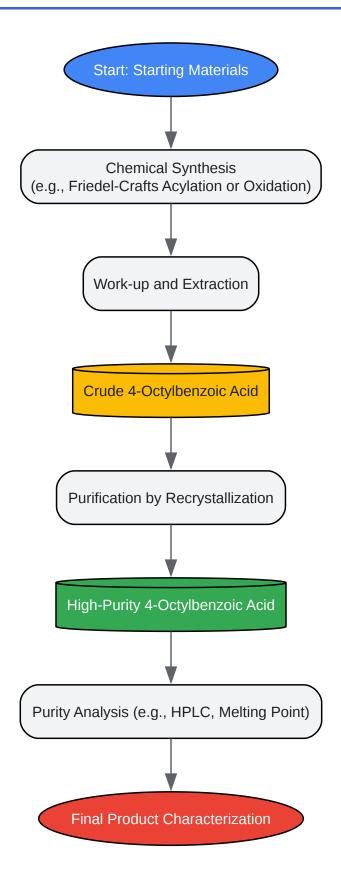
Detection Wavelength: 230 nm

- Analysis: Inject the standard and sample solutions into the HPLC system and record the chromatograms.
- Quantification: Calculate the purity of the sample by comparing the peak area of the analyte
 in the sample chromatogram to the calibration curve generated from the reference
 standards.

Experimental Workflow Visualization

The following diagram illustrates a general workflow for the synthesis and purification of **4-octylbenzoic acid**.





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Caption: General workflow for the synthesis and purification of **4-octylbenzoic acid**.



Conclusion

High-purity **4-octylbenzoic acid** is a versatile compound with important applications in pharmaceuticals, liquid crystals, and advanced materials. This guide has provided essential information for researchers and developers, including a list of commercial suppliers, key physicochemical data, an overview of its applications, and detailed experimental protocols for its purification and analysis. The provided workflows and diagrams serve to illustrate the key processes involving this compound. Careful selection of suppliers and adherence to rigorous purification and analytical methods are crucial for obtaining reliable and reproducible results in research and development.

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